

Spectroscopic comparison of 5-nitroindole isomers

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Compound of Interest

Compound Name: *Methyl 5-nitro-1H-indole-3-carboxylate*

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The Structural Significance of Isomerism

The electronic character of the indole ring is not uniform. The electron-donating nitrogen atom in the pyrrole ring and the fused benzene ring create a complex system of electron density. The introduction of a potent electron-withdrawing group like the nitro ($-\text{NO}_2$) group dramatically perturbs this electronic landscape. The specific position of this group dictates the molecule's overall dipole moment, its charge distribution, and the energy levels of its molecular orbitals. These positional-dependent electronic differences are the very basis for their differentiation via spectroscopic techniques.

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References

- 1. Synthesis and in Vitro Evaluation of Novel 5-Nitroindole Derivatives as c-Myc G-Quadruplex Binders with Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

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